

adjusting ONO-5334 dosage for different animal species

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Section 1: General Information & Mechanism of Action

This section provides a foundational understanding of **ONO-5334**.

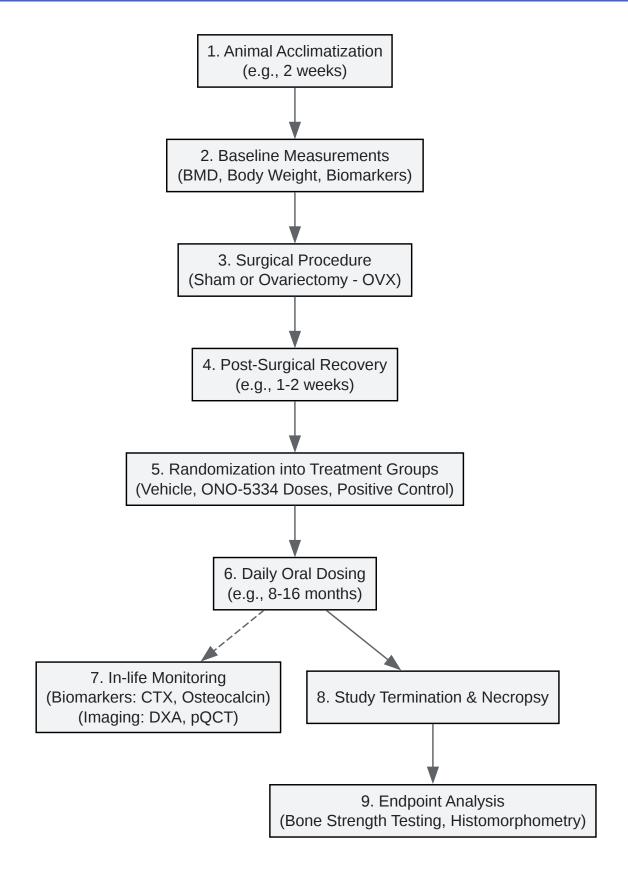
Q1: What is **ONO-5334** and what is its primary mechanism of action?

ONO-5334 is an orally active, potent, and selective inhibitor of cathepsin K, a cysteine protease.[1][2] Cathepsin K is the principal enzyme responsible for the degradation of type I collagen, the main organic component of the bone matrix.[2] It is highly expressed in osteoclasts, the cells responsible for bone resorption.[3][4] By inhibiting cathepsin K, **ONO-5334** effectively reduces bone resorption without significantly affecting bone formation, thus rebalancing bone metabolism in favor of bone mass preservation or gain. Unlike bisphosphonates such as alendronate, **ONO-5334** does not appear to affect the viability of osteoclasts.

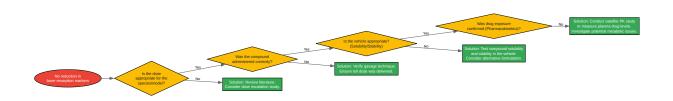












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